

An In-depth Technical Guide to the Safety and Handling of Ethoxycyclohexane

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Compound of Interest

Compound Name: Ethoxycyclohexane

Cat. No.: B13971089

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling, storage, use, and disposal of **ethoxycyclohexane** in a laboratory setting. The information is compiled from various safety data sheets and chemical databases to ensure a high standard of safety and operational excellence.

Chemical and Physical Properties

Ethoxycyclohexane is a colorless liquid with a mild, sweet odor. A summary of its key physical and chemical properties is presented in Table 1. Understanding these properties is fundamental to its safe handling and use in experimental procedures.

Table 1: Physical and Chemical Properties of **Ethoxycyclohexane**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21 g/mol	
CAS Number	932-92-3	
Appearance	Colorless liquid	
Odor	Mild, sweet	
Boiling Point	149 °C	
Density	0.864 g/cm ³	
Refractive Index	1.435	
Solubility	Insoluble in water; Soluble in ethanol and ether	
Vapor Density	3.87	
Flash Point	18 °C (64.40 °F) (for Ethylcyclohexane)	
Autoignition Temperature	262 °C (503.60 °F) (for Ethylcyclohexane)	

Hazard Identification and Classification

While a specific GHS classification for **ethoxycyclohexane** is not universally available, based on data for analogous compounds, it should be handled as a flammable liquid that can cause skin irritation. Exposure may lead to health issues if ingested. Caution should be exercised as it may emit toxic fumes at high temperatures.

Table 2: Hazard Information for **Ethoxycyclohexane** and Analogous Compounds

Hazard	Description	Source(s)
Flammability	Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.	
Skin Contact	May cause skin irritation and dermatitis.	
Eye Contact	May cause eye irritation.	
Inhalation	May cause respiratory tract irritation. Vapors may cause dizziness or suffocation.	
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. Ingestion of large amounts may cause CNS depression. Aspiration hazard.	
Chronic Exposure	Effects may be delayed.	

Note: Some hazard data is inferred from structurally similar compounds like ethylcyclohexane.

First Aid Measures

In the event of exposure to **ethoxycyclohexane**, immediate and appropriate first aid is crucial. The following table outlines the recommended procedures.

Table 3: First Aid Measures for **Ethoxycyclohexane** Exposure

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation.	
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	

Firefighting Measures

Ethoxycyclohexane is a flammable liquid. Proper firefighting techniques are necessary to prevent the spread of fire and minimize hazards.

Table 4: Firefighting Measures for **Ethoxycyclohexane**

Aspect	Procedure	Source(s)
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.	
Unsuitable Extinguishing Media	Do not use a solid stream of water, as it may scatter and spread the fire.	
Specific Hazards	Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode in the heat of a fire. Irritating and highly toxic gases may be generated by thermal decomposition or combustion.	
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.	

Accidental Release Measures

In case of a spill or leak, immediate action is required to contain the spill and prevent exposure.

Table 5: Accidental Release Measures for **Ethoxycyclohexane**

Aspect	Procedure	Source(s)
Personal Precautions	Use proper personal protective equipment (as indicated in Section 8). Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.	
Environmental Precautions	Prevent product from entering drains. Avoid runoff into storm sewers and ditches which lead to waterways.	
Methods for Cleaning Up	Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable, closed container for disposal. Use non-sparking tools. A vapor-suppressing foam may be used to reduce vapors.	

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **ethoxycyclohexane** and ensure a safe laboratory environment.

Table 6: Handling and Storage of **Ethoxycyclohexane**

Aspect	Procedure	Source(s)
Safe Handling	Handle in a well-ventilated place, preferably in a fume hood. Wear suitable protective clothing. Avoid contact with skin and eyes. Use non-sparking tools. Prevent fire caused by electrostatic discharge. Ground and bond containers when transferring material.	
Storage Conditions	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and flame. Store apart from incompatible materials such as oxidizing agents.	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **ethoxycyclohexane** to minimize exposure.

Table 7: Recommended Personal Protective Equipment for **Ethoxycyclohexane**

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for splash hazards.	
Skin Protection	Wear appropriate protective gloves (e.g., nitrile or neoprene) to prevent skin exposure. Wear a lab coat or other protective clothing.	
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. Use in a well-ventilated area or under a fume hood.	
General Hygiene	Wash thoroughly after handling. Immediately change contaminated clothing. Apply preventive skin protection.	

Experimental Protocols

The following are generalized experimental protocols for the synthesis, purification, and use of **ethoxycyclohexane**. These should be adapted based on specific laboratory conditions and a

thorough risk assessment.

This protocol is adapted from the Williamson ether synthesis of 1-ethoxyhexane and should be performed by trained personnel in a controlled laboratory environment.

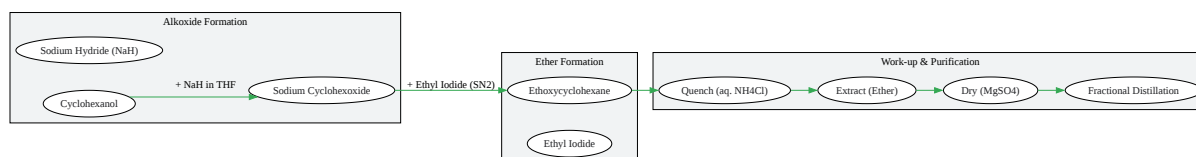
Materials and Reagents:

- Cyclohexanol
- Sodium hydride (60% dispersion in mineral oil)
- Ethyl iodide or ethyl bromide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for organic synthesis
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- Alkoxide Formation:
 - Under an inert atmosphere, add anhydrous cyclohexanol to a dry round-bottom flask equipped with a magnetic stirrer.
 - Add anhydrous THF as the solvent.
 - Cool the flask to 0 °C in an ice bath.
 - Slowly add sodium hydride (1.1 equivalents) portion-wise.
 - Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour.

- Ether Formation:
 - Cool the reaction mixture back to 0 °C.
 - Add ethyl iodide or ethyl bromide (1.1 equivalents) dropwise via a dropping funnel over 30 minutes.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - After cooling to room temperature, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
 - The crude **ethoxycyclohexane** can be purified by fractional distillation.



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Caption: Williamson Ether Synthesis of **Ethoxycyclohexane** Workflow.

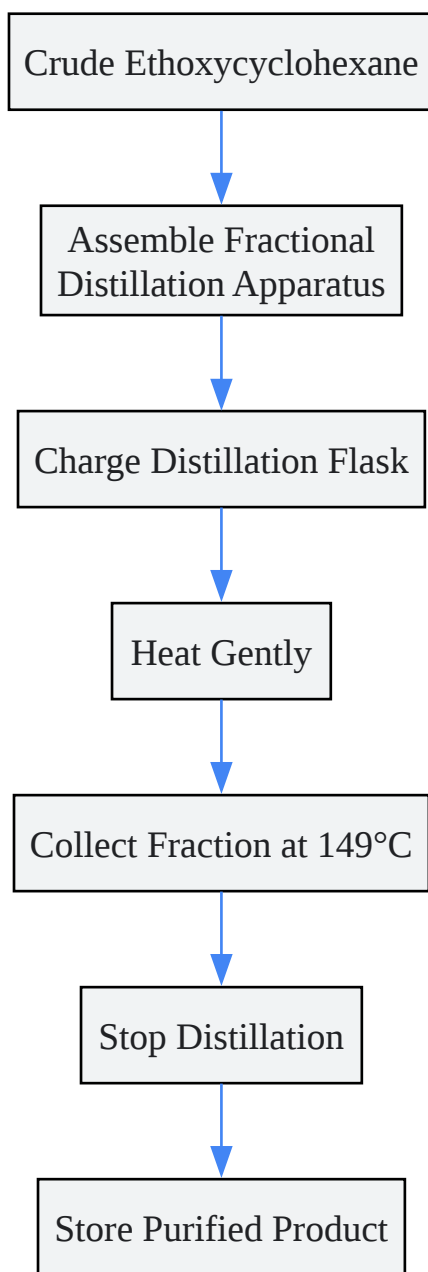
This is a general procedure for the purification of **ethoxycyclohexane** from non-volatile impurities.

Materials and Equipment:

- Crude **ethoxycyclohexane**
- Distillation flask
- Fractionating column
- Condenser
- Receiving flask
- Heating mantle
- Boiling chips
- Thermometer

Procedure:

- Setup: Assemble the fractional distillation apparatus in a fume hood. Ensure all glass joints are properly sealed.
- Charging the Flask: Add the crude **ethoxycyclohexane** and a few boiling chips to the distillation flask.
- Distillation:
 - Begin heating the distillation flask gently.
 - Observe the temperature at the top of the column.
 - Collect the fraction that distills at the boiling point of **ethoxycyclohexane** (149 °C).
 - Discard any initial lower-boiling fractions and stop the distillation before the temperature rises significantly above the boiling point of the product.
- Storage: Store the purified **ethoxycyclohexane** in a clean, dry, and properly labeled container.



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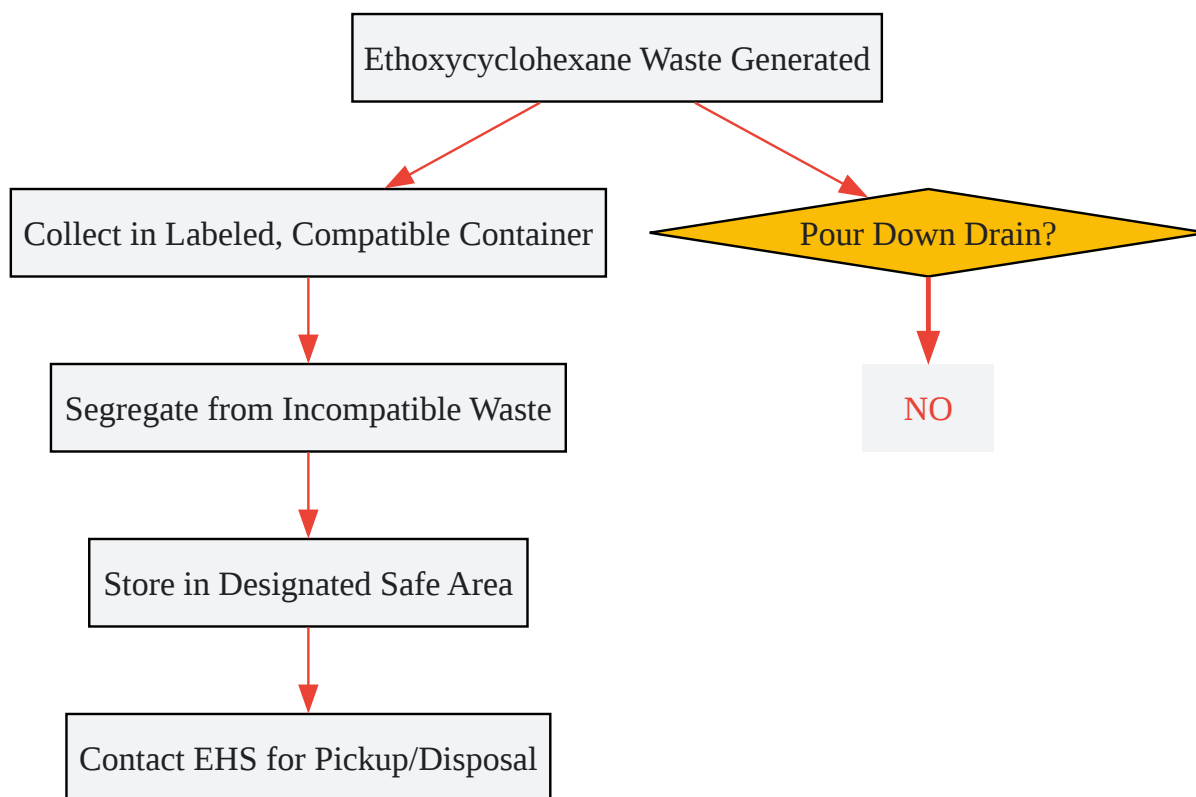
Caption: Purification of **Ethoxycyclohexane** by Fractional Distillation.

Ethoxycyclohexane waste must be treated as hazardous waste.

Procedure:

- Collection:

- Collect **ethoxycyclohexane** waste in a designated, properly labeled, and leak-proof container.
- The container should be made of a compatible material (e.g., glass or polyethylene) and have a secure screw cap.
- Do not mix **ethoxycyclohexane** waste with incompatible chemicals, especially strong oxidizing agents. Keep non-halogenated and halogenated solvent waste streams separate.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and the full chemical name "**Ethoxycyclohexane**."
- Storage of Waste:
 - Store the waste container in a designated, well-ventilated, and cool area away from ignition sources.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Never dispose of **ethoxycyclohexane** down the drain.



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Caption: Logical Flow for **Ethoxycyclohexane** Waste Disposal.

Signaling Pathways

As **ethoxycyclohexane** is primarily used as a solvent in chemical synthesis, there is no known direct involvement in biological signaling pathways. Its toxicological effects are generally attributed to its properties as an organic solvent.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information.

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